

# A Technical Guide to Tizanidine-d4 for Research Applications

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## Compound of Interest

Compound Name: Tizanidine-d4

Cat. No.: B562766

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, and analytical applications of **Tizanidine-d4**. **Tizanidine-d4**, a deuterated analog of the skeletal muscle relaxant Tizanidine, serves as an invaluable tool in pharmacokinetic, metabolic, and quantitative analytical studies. Its primary utility lies in its role as an internal standard for mass spectrometry-based assays, ensuring accuracy and precision in the quantification of Tizanidine in complex biological matrices.

## Commercial Availability

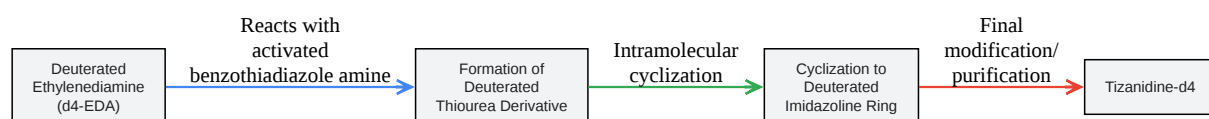
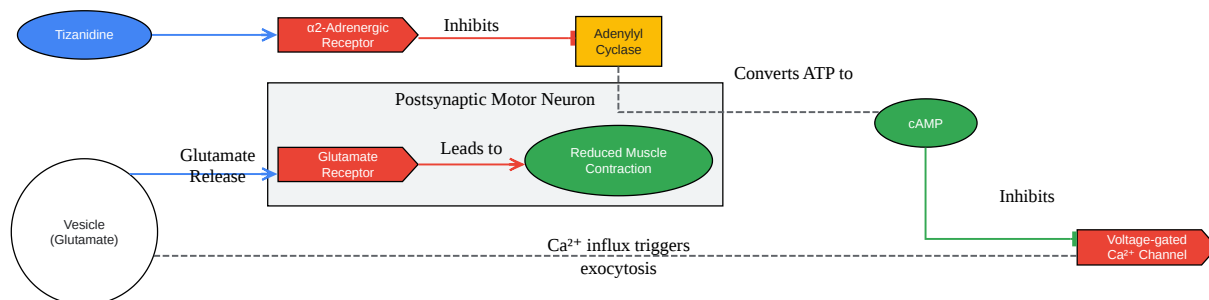
**Tizanidine-d4** is readily available for research purposes from several specialized chemical suppliers. It is typically offered as a solid (hydrochloride salt or free base) or as a certified reference material in solution. Researchers should always consult the supplier's certificate of analysis for lot-specific purity and isotopic enrichment data.

Supplier	Product Name	CAS Number	Form	Purity/Isotopic Enrichment	Available Quantities
MyBioSource	Tizanidine D4 Biochemical	1188331-19-2	Solid	Research Grade	Varies
Aladdin Scientific	Tizanidine-d4 Hydrochloride	1188263-51-5	Solid	>99% deuterated forms (d1-d4)	1 mg
Sussex Research Laboratories Inc.	Tizanidine-d4	1188331-19-2	Solid	>95% (HPLC), >95% Isotopic	2 mg, 5 mg, 10 mg
Simson Pharma Limited	Tizanidine - D4	1188331-19-2	Solid	Accompanied by CoA	Varies
Supelco (SLS Ireland)	TIZANIDINE-D4 HCL	1188263-51-5	Solution	100 µg/mL in Methanol (CRM)	1 mL ampule

Note: All listed products are strictly for research and development, professional manufacturing, or laboratory use only, and are not intended for medical or consumer applications.

## Mechanism of Action of Tizanidine

Tizanidine is a centrally acting  $\alpha_2$ -adrenergic agonist. Its primary mechanism of action involves binding to and stimulating  $\alpha_2$ -adrenergic receptors in the presynaptic terminals of spinal interneurons.<sup>[1][2]</sup> This activation inhibits the release of excitatory amino acids, such as glutamate and aspartate, from these neurons. The reduction in excitatory neurotransmitter release leads to a decrease in the activity of motor neurons in the spinal cord, resulting in the relaxation of skeletal muscles.



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## References

- 1. Tizanidine: neuropharmacology and mechanism of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. New One-Step Synthesis of 2-Aryl-1H-Imidazoles: Dehydrogenation of 2-Aryl- $\Delta^2$ -Imidazolines with Dimethylsulfoxide [organic-chemistry.org]
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